

Isomylamine Hydrochloride: Application Notes and Protocols for In Vivo Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isomylamine Hydrochloride*

Cat. No.: B10858515

[Get Quote](#)

Product: **Isomylamine Hydrochloride** CAS Number: 24357-98-0 Synonyms: 2-(diethylamino)ethyl 1-isopentylcyclohexane-1-carboxylate hydrochloride, NSC-78987

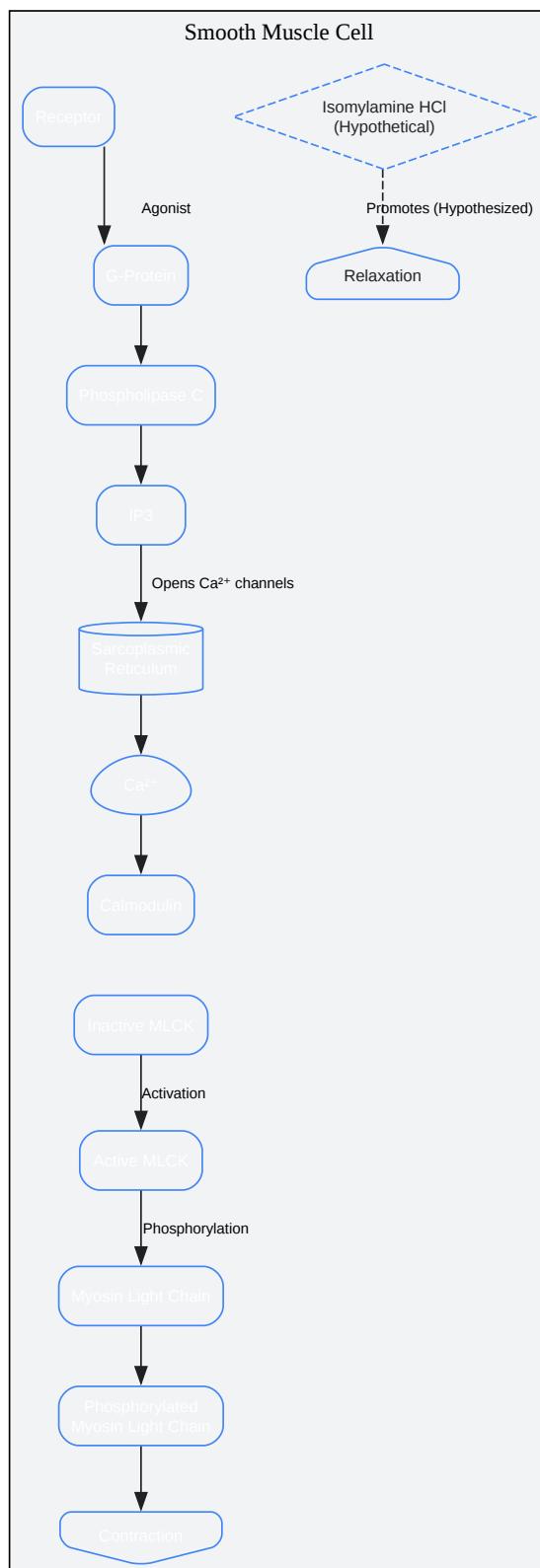
Product Overview

Isomylamine Hydrochloride is a research chemical identified as a potential spasmolytic and smooth muscle relaxant.^[1] It is supplied for laboratory research purposes only and is not intended for human or veterinary use.^[1]

Putative Mechanism of Action

Based on its classification as a spasmolytic and smooth muscle relaxant, **Isomylamine Hydrochloride** is hypothesized to act on pathways regulating smooth muscle contraction. However, specific molecular targets and signaling pathways have not been elucidated in publicly available literature.

Below is a generalized hypothetical signaling pathway for a generic smooth muscle relaxant. It is important to note that this is a theoretical model and has not been experimentally validated for **Isomylamine Hydrochloride**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Isomylamine Hydrochloride: Application Notes and Protocols for In Vivo Research]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b10858515#isomylamine-hydrochloride-for-in-vivo-research-applications>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com